

what is chlorothymol scientific overview

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Compound Focus: Chlorothymol

CAS No.: 89-68-9

Cat. No.: S523538

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Chemical and Safety Profile

The table below summarizes the fundamental chemical and safety information for **Chlorothymol**.

Property	Description
Chemical Name	4-Chloro-2-isopropyl-5-methylphenol [1] [2]
Synonyms	4-Chlorothymol; 6-Chlorothymol; NSC 4964 [1] [2]
Molecular Formula	C ₁₀ H ₁₃ ClO [1] [2]
Molecular Weight	184.66 g/mol [1] [2]
CAS Number	89-68-9 [1] [2]
Physical Form	White to almost white powder or crystals [2]
Safety (Cosmetic Use)	Assessed as safe for use in cosmetics and personal care products at concentrations up to 0.5% [3]

Overview of Key Biological Activities

Research has uncovered two primary therapeutic avenues for **Chlorothymol**, as summarized in the table below.

Therapeutic Area	Key Findings	Proposed Mechanism of Action	Experimental Models
Antiplasmodial (Antimalarial)	Active against chloroquine-sensitive (NF-54) and resistant (K1) <i>Plasmodium falciparum</i> ; shows synergy with chloroquine [4] [5].	Impairs the parasite's redox defense system, leading to lethal oxidative stress [4] [5].	<i>In vitro</i> cultures of <i>P. falciparum</i> ; <i>In vivo</i> mouse model (<i>P. yoelii nigeriensis</i>) [4] [5].
Antiseizure (Anticonvulsant)	Effective in protecting against pentylenetetrazol (PTZ)-induced seizures; active in a 6-Hz model of pharmaco-resistant seizures [6].	Positive allosteric modulation of GABA _A receptors [6].	Zebrafish, <i>C. elegans</i> , mouse seizure models; mouse and human brain slice electrophysiology [6].

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a detailed look at the key methodologies used in the antiplasmodial studies.

In Vitro Antiplasmodial Activity Assay [4] [5]

- Parasite Culture:** The assay uses ring-stage cultures of *P. falciparum* (strains NF-54, chloroquine-sensitive; K1, chloroquine-resistant) maintained at 1.2% parasitemia and 2% hematocrit.
- Compound Exposure:** 200 μ L of culture is transferred to a 96-well plate. The test compound (**4-Chlorothymol**) is added at a concentration range (e.g., 0.1–100 μ g/mL) and incubated for 48 hours at 37°C. Chloroquine and artesunate are used as standard drug controls.
- Parasitemia Assessment:** After incubation, thin blood smears are prepared, fixed with methanol, and stained with Giemsa. Parasitemia is determined by counting the number of infected erythrocytes per 1,000 total erythrocytes.

- **Data Analysis:** The percentage of growth inhibition is calculated, and the half-maximal inhibitory concentration (IC₅₀) is determined using non-linear regression analysis of the concentration-response data.

Measurement of Intracellular Reactive Oxygen Species (ROS) [4] [5]

- **Parasite Treatment:** A *P. falciparum* culture (K1 strain) with 10% parasitemia is incubated with different concentrations of 4-**Chlorothymol** (e.g., 6.52, 13.04, 26.08 μM) and a positive control (artesunate at 0.010 μM) for 24 hours.
- **Staining:** The culture is washed with incomplete growth media and then incubated for 30 minutes in a culture medium containing the cell-permeant dye CM-H₂DCFDA (5-10 μM). This dye fluoresces upon oxidation by ROS.
- **Detection:**
 - **Spectrofluorometry:** The fluorescence intensity is measured using a spectrofluorometer (excitation/emission: ~485/520 nm). The percentage increase in ROS level is calculated compared to an untreated control.
 - **Flow Cytometry:** As an alternative or complementary method, the stained cells can be analyzed using a flow cytometer to determine the percentage of CM-H₂DCFDA-positive cells and the mean fluorescence intensity.

Drug Synergy Study (Chloroquine + 4-**Chlorothymol**) [4] [5]

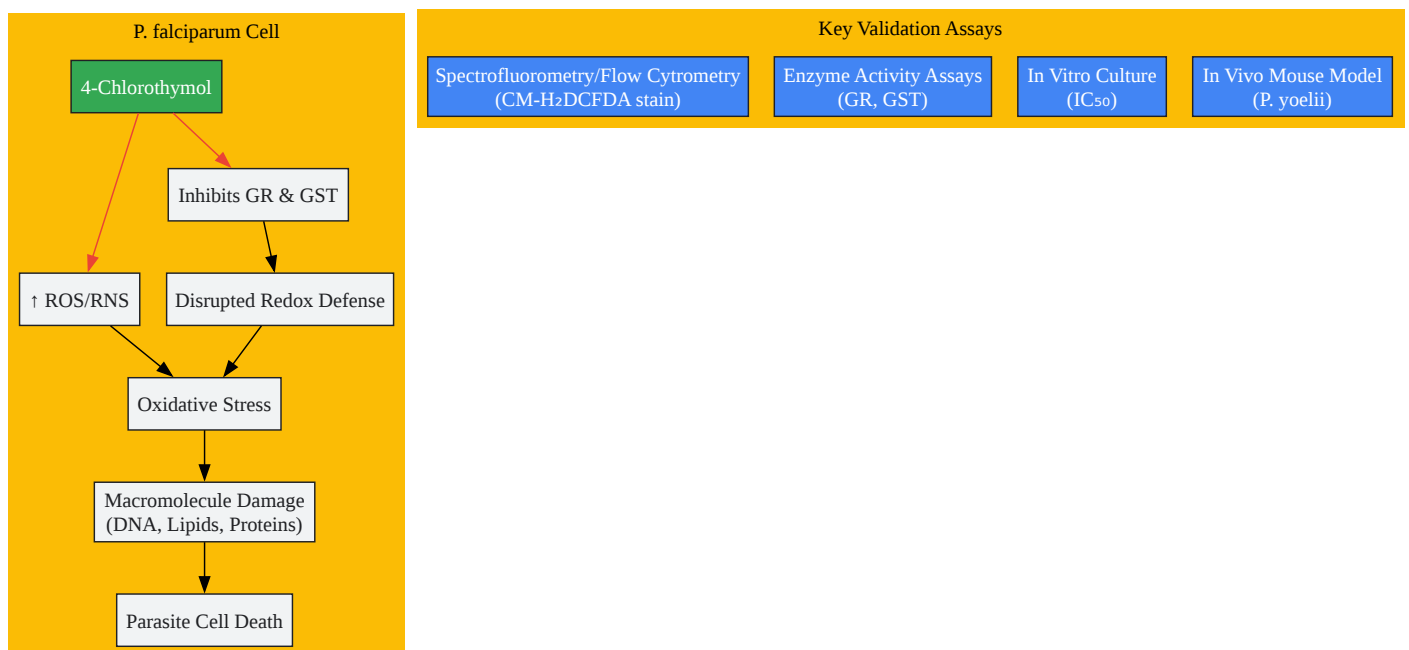
- **Fixed-Ratio Combination:** Chloroquine and 4-**Chlorothymol** are combined in fixed-ratio concentrations and tested against the chloroquine-resistant K1 strain of *P. falciparum* using the *in vitro* antiparasmodial assay described above.
- **Data Analysis:** The combination index (CI) is calculated using the Chou-Talalay method, where CI < 1, = 1, and > 1 indicate synergy, additive effect, and antagonism, respectively.

Mechanism of Action and Pathways

The research points to two distinct, tissue-specific primary mechanisms of action for **Chlorothymol**.

Induction of Oxidative Stress in Plasmodium Parasites

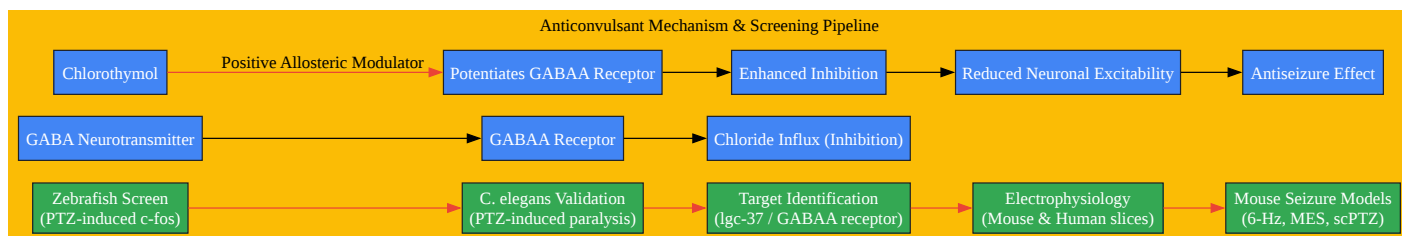
In malaria parasites, **4-Chlorothymol** exerts its antiparasmodial effect by disrupting the delicate redox balance, pushing the parasite into a state of lethal oxidative stress. The following diagram illustrates this mechanism and the experimental workflow used to validate it.



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Positive Modulation of GABA_A Receptors

In neuroscience, a multi-organism drug discovery pipeline identified **Chlorothymol** as a potent anticonvulsant. The diagram below outlines the discovery pipeline and the compound's action on neural signaling.



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Key Research Implications and Future Directions

- **For Malaria Research:** The synergy with chloroquine is a significant finding, suggesting 4-**Chlorothymol** could be used in combination therapies to resurrect the efficacy of existing drugs against resistant strains [4] [5].
- **For Epilepsy Research:** The identification of **Chlorothymol** as a positive allosteric modulator of GABA_A receptors via a cross-species pipeline validates a powerful approach for discovering compounds with conserved molecular targets and high translational potential [6].
- **Safety Profile:** Initial *in vitro* cytotoxicity and hemolytic assays indicate it is safe for further therapeutic exploration. Its established use as a cosmetic preservative at low concentrations ($\leq 0.5\%$) also supports a low-risk profile for topical or systemic administration pending further toxicological studies [4] [3].

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References

1. Chlorothymol: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. CAS 89-68-9: Chlorothymol [cymitquimica.com]
3. Chlorothymol [cosmeticsinfo.org]
4. 4-Chlorothymol Exerts Antiplasmodial Activity Impeding ... [pmc.ncbi.nlm.nih.gov]
5. 4-Chlorothymol Exerts Antiplasmodial Activity Impeding ... [frontiersin.org]
6. A multiorganism pipeline for antiseizure drug discovery [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [what is chlorothymol scientific overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523538#what-is-chlorothymol-scientific-overview>]

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